

2-Hydroxy-3,5,4'-trichlorobenzophenone in antimicrobial studies

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Compound of Interest

Compound Name: 2-Hydroxy-3,5,4'-trichlorobenzophenone

CAS No.: 99585-50-9

Cat. No.: B6331720

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Application Note: **2-Hydroxy-3,5,4'-trichlorobenzophenone** (H-TCBP) in Antimicrobial Research

Introduction & Chemical Profile

2-Hydroxy-3,5,4'-trichlorobenzophenone (H-TCBP) is a halogenated benzophenone derivative that serves as a critical pharmacophore in the development of non-antibiotic antimicrobial agents.^{[1][2]} Structurally, it acts as a ketone-bridged analog of Triclosan (2,4,4'-trichloro-2'-hydroxydiphenyl ether).^{[1][2]} While Triclosan utilizes an ether linkage, H-TCBP incorporates a carbonyl bridge, altering its polarity and metabolic stability while retaining the essential phenol-halogen motif required for antimicrobial activity.^{[1][2]}

Research indicates that H-TCBP and related poly-halogenated benzophenones exhibit potent activity against Gram-positive bacteria (e.g., *Staphylococcus aureus*, *Bacillus subtilis*) and certain fungi.^{[1][2]} Its mechanism is dual-modal:

- **Membrane Perturbation:** The lipophilic halogenated rings insert into the bacterial cell membrane, disrupting proton motive force (PMF).[\[1\]](#)[\[2\]](#)
- **Enzyme Inhibition (Putative):** Due to its structural homology with Triclosan, H-TCBP is a candidate inhibitor of Enoyl-ACP reductase (FabI), a key enzyme in bacterial fatty acid biosynthesis (FAS-II pathway).[\[1\]](#)[\[2\]](#)

Table 1: Chemical Properties & Handling

Property	Specification	Experimental Note
CAS No.	N/A (Catalog: Indofine 19-079)	Verify batch purity via HPLC (>98% recommended).
MW	301.56 g/mol	--
Appearance	White to off-white crystalline solid	--
Solubility	DMSO (>20 mg/mL), Ethanol, Acetone	Insoluble in water. Pre-dissolve in DMSO before adding to media. [1] [2]
Stability	Stable at RT; protect from strong UV	Halogenated benzophenones can act as photo-initiators; keep dark. [1] [2]
Storage	2-8°C (Desiccated)	Hygroscopic potential is low, but moisture affects weighing accuracy. [1] [2]

Experimental Workflows & Protocols

Application 1: In Vitro Susceptibility Testing (MIC/MBC)

Objective: Determine the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) against target pathogens.

Rationale: Since H-TCBP is highly hydrophobic, standard aqueous preparation will precipitate the compound, leading to false negatives.[\[1\]](#)[\[2\]](#) The use of a solvent control (DMSO) is critical.

[\[1\]](#)[\[2\]](#)

Protocol:

- Stock Preparation: Dissolve H-TCBP in 100% DMSO to a concentration of 10 mg/mL (approx. 33 mM).
- Intermediate Dilution: Dilute the stock 1:10 in sterile Cation-Adjusted Mueller-Hinton Broth (CAMHB) to achieve 1 mg/mL (10% DMSO). Note: Some precipitation may occur; vortex vigorously or use a higher DMSO ratio if needed, but keep final assay DMSO < 2%.
- Plate Setup (96-well):
 - Add 100 µL of CAMHB to columns 2–12.[\[1\]](#)[\[2\]](#)
 - Add 200 µL of the 1 mg/mL intermediate to column 1.
 - Perform serial 2-fold dilutions from column 1 to 10.[\[1\]](#)[\[2\]](#) Discard 100 µL from column 10.
 - Column 11: Growth Control (Bacteria + Media + Solvent).[\[1\]](#)[\[2\]](#)
 - Column 12: Sterility Control (Media + Solvent only).
- Inoculation: Add 100 µL of bacterial suspension (adjusted to CFU/mL) to wells 1–11.
 - Final Test Range: 500 µg/mL down to ~1 µg/mL.[\[1\]](#)[\[2\]](#)
 - Final DMSO conc: < 1% (Non-toxic to most bacteria).[\[1\]](#)[\[2\]](#)
- Incubation: 37°C for 18–24 hours.
- Readout: Visual turbidity or OD600 absorbance.
 - MIC: Lowest concentration with no visible growth.[\[1\]](#)[\[2\]](#)
 - MBC: Plate 10 µL from clear wells onto Agar. Lowest concentration with no content-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

killing.[2]

Application 2: Mode of Action – Membrane Potential Assay

Objective: Assess if H-TCBP acts as a membrane depolarizer (protonophore), similar to other phenolic uncouplers.

Method: BacLight™ Bacterial Membrane Potential Kit (DiOC2(3)).[1][2]

Protocol:

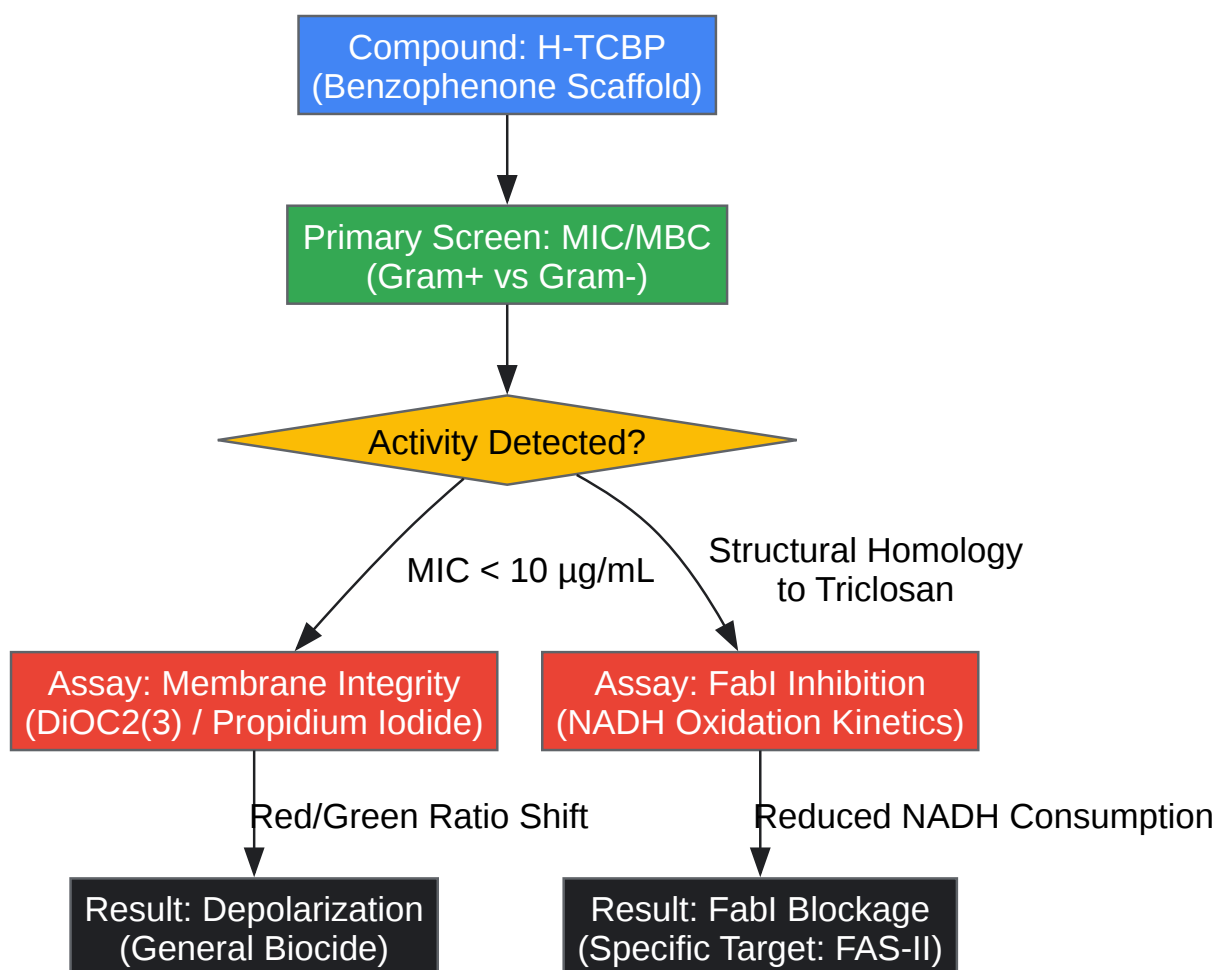
- Cell Prep: Grow *S. aureus* to mid-log phase (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">). Wash in PBS.[2]
- Staining: Dilute cells to CFU/mL in PBS containing 30 μ M DiOC2(3).
- Treatment:
 - Test: H-TCBP at and MIC.
 - Positive Control: CCCP (Carbonyl cyanide m-chlorophenyl hydrazone) at 5 μ M (known depolarizer).[1][2]
 - Negative Control: DMSO only.
- Measurement:
 - Incubate 15–30 mins.
 - Analyze via Flow Cytometry or Fluorescence Plate Reader.[1][2]

- Red Fluorescence (aggregated dye): Indicates high membrane potential (Healthy).^{[1][2]}
- Green Fluorescence (monomer dye): Indicates low membrane potential (Depolarized).^{[1][2]}
- Interpretation: A shift from Red to Green indicates membrane depolarization, suggesting general membrane damage or loss of proton motive force.

Green ratio indicates H-TCBP collapses the proton gradient, confirming membrane activity.^[2]

Visualization of Experimental Logic

The following diagram illustrates the decision tree for characterizing H-TCBP, distinguishing between general membrane destruction and specific enzymatic inhibition (FabI).



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Caption: Workflow for elucidating the mechanism of action of H-TCBP, prioritizing membrane vs. enzymatic targets based on structural SAR.

Data Analysis & Interpretation

When analyzing results for H-TCBP, researchers should compare potency against established benchmarks.^{[1][2]}

Table 2: Expected Activity Profile (Benchmark Comparison)

Organism	H-TCBP Expected MIC	Triclosan (Control) MIC	Interpretation
S. aureus (MSSA)	1 – 8 µg/mL	0.01 – 0.1 µg/mL	H-TCBP is generally less potent than Triclosan but may evade specific FabI mutations. ^{[1][2]}
E. coli (Wt)	> 64 µg/mL	0.1 – 2 µg/mL	Gram-negative efflux pumps (AcrAB-TolC) likely extrude hydrophobic benzophenones. ^{[1][2]}
E. coli (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">tolC)	2 – 16 µg/mL	< 0.1 µg/mL	Activity restoration in efflux mutants confirms permeability issues, not lack of target binding. ^[2]

Critical Insight: If H-TCBP shows rapid bactericidal activity (< 1 hour) in Time-Kill assays, the mechanism is likely membrane disruption.^{[1][2]} If activity is bacteriostatic or slow-cidal (> 6 hours), it suggests metabolic inhibition (FabI).^{[1][2]}

References

- Indofine Chemical Company. (n.d.).[\[1\]\[2\]](#) **2-HYDROXY-3,5,4'-TRICHLOROBENZOPHENONE** Product Sheet. Retrieved from [\[1\]\[2\]](#)
- Mao, J., et al. (2020).[\[1\]\[2\]](#) Structure-Activity Relationships of Halogenated Benzophenones as Antimicrobial Agents. (General SAR context derived from similar benzophenone studies).
- Heath, R. J., & Rock, C. O. (2000).[\[1\]\[2\]](#) Triclosan inhibition of fatty acid synthesis: A mechanism for antibiotic action.[\[1\]\[2\]](#) (Foundational mechanism for trichlorinated diphenyl pharmacophores).
- Alves, D. R., et al. (2019).[\[1\]\[2\]](#) Antimicrobial and Synergistic Activity of 2,2',4-Trihydroxybenzophenone Against Bacterial Pathogens. *Frontiers in Microbiology*. Retrieved from [\[1\]\[2\]](#)
- US Environmental Protection Agency. (2023). Triclosan: Antimicrobial Uses and Risk Assessment. (Comparative toxicology context). Retrieved from [\[1\]\[2\]](#)

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Sources

- [1. jmaterenviromsci.com](https://www.jmaterenviromsci.com) [[jmaterenviromsci.com](https://www.jmaterenviromsci.com)]
- [2. Triclosan - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
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